

# 5-Amino-2-methylpentanenitrile: A Technical Overview

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## Compound of Interest

Compound Name: 5-Amino-2-methylpentanenitrile

Cat. No.: B088779

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This technical guide provides a comprehensive overview of the known chemical properties of **5-Amino-2-methylpentanenitrile**. Due to a scarcity of published experimental data for this specific compound, this document primarily relies on computed properties from reputable chemical databases. This guide also explores the general synthesis and potential biological activities of aminonitriles as a class, offering a framework for future research and development efforts.

## Core Chemical Properties

The fundamental chemical and physical properties of **5-Amino-2-methylpentanenitrile** are summarized below. It is critical to note that most of the available data is computational and awaits experimental verification.

Property	Value	Source
Molecular Formula	C6H12N2	PubChem[1]
Molecular Weight	112.17 g/mol	PubChem[1]
IUPAC Name	5-amino-2-methylpentanenitrile	PubChem[1]
CAS Number	10483-15-5	PubChem[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	
XLogP3	0.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	112.100048391 Da	PubChem[1]
Topological Polar Surface Area	49.8 Å <sup>2</sup>	PubChem[1]

## Spectral Data

While specific, detailed spectra for **5-Amino-2-methylpentanenitrile** are not readily available in the public domain, the PubChem database indicates the existence of the following spectral information:

- Gas Chromatography-Mass Spectrometry (GC-MS): A spectrum is referenced, suggesting its amenability to this analytical technique.[1]
- Infrared (IR) Spectrum: A vapor phase IR spectrum is noted.[1]

Acquisition and interpretation of experimental Nuclear Magnetic Resonance (NMR) and IR spectra are crucial next steps for the definitive characterization of this molecule.

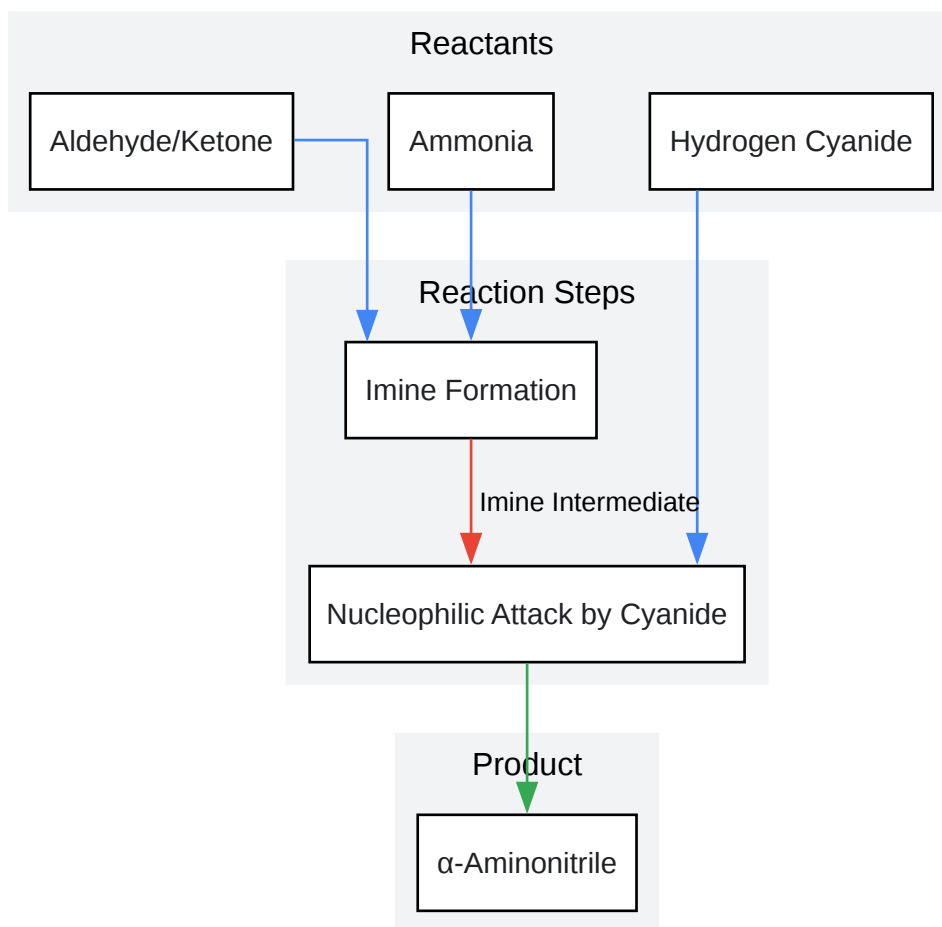
## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **5-Amino-2-methylpentanenitrile** are not currently available. However, the synthesis of  $\alpha$ -aminonitriles is classically achieved through the Strecker reaction.<sup>[2][3]</sup> This well-established method offers a generalizable workflow for the preparation of aminonitriles.

### General Strecker Synthesis of $\alpha$ -Aminonitriles

The Strecker synthesis is a three-component reaction involving an aldehyde or ketone, ammonia, and hydrogen cyanide. The reaction proceeds via the formation of an imine intermediate, which is then attacked by a cyanide ion to form the  $\alpha$ -aminonitrile.

## General Workflow for Strecker Synthesis of Aminonitriles



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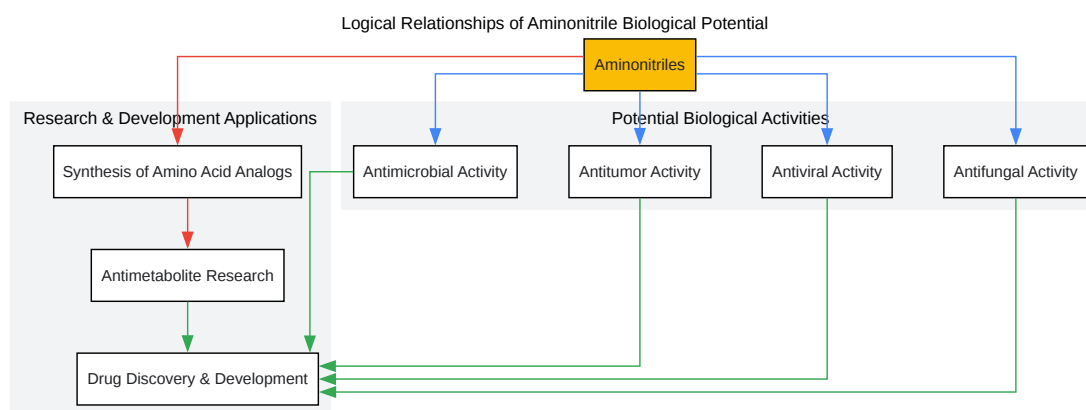
Caption: Generalized workflow for the synthesis of  $\alpha$ -aminonitriles via the Strecker reaction.

## Potential Biological Activities and Signaling Pathways

Specific biological activities or signaling pathway interactions for **5-Amino-2-methylpentanenitrile** have not been reported. However, the broader class of aminonitriles has garnered interest in the pharmaceutical and clinical sectors for their bioactive potential.<sup>[4]</sup> Research indicates that some aminonitriles exhibit promising antimicrobial and antitumor

activities.[2][4] These compounds are also valuable precursors in the synthesis of amino acid analogs, which can be explored as potential antimetabolites.[5]

The mechanism of action for the observed bioactivities of aminonitriles is not fully elucidated but is an active area of research. The presence of both an amino group and a nitrile group provides multiple points for potential interaction with biological targets.



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Caption: Potential biological activities and applications of the aminonitrile chemical class.

## Safety and Handling

Specific safety and handling data for **5-Amino-2-methylpentanenitrile** is not available. As with any chemical, it should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For related

compounds, such as other aminonitriles and aminopyridines, hazards include toxicity if swallowed or in contact with skin, and the potential for skin and eye irritation.[6][7][8][9]

## Conclusion

**5-Amino-2-methylpentanenitrile** is a chemical entity with established computed properties but a significant lack of experimental data. This guide summarizes the available information and provides a framework for future investigation based on the known chemistry and biological potential of the broader class of aminonitriles. Further research is warranted to experimentally determine its physical and chemical properties, develop specific and efficient synthetic protocols, and explore its potential applications in drug discovery and development.

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## References

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